

# Commercial Suppliers of High-Purity Safinamide-d4: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Safinamide-d4

Cat. No.: B15616632

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **Safinamide-d4**, a deuterated analog of Safinamide. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled internal standard for analytical and research purposes. The guide includes a comparative summary of supplier specifications, a detailed experimental protocol for its application in bioanalysis, and a visualization of the parent compound's mechanism of action.

## Commercial Supplier Overview

High-purity **Safinamide-d4** is available from several specialized chemical suppliers. The following table summarizes the key technical specifications provided by prominent vendors. Researchers are advised to request certificates of analysis (CoA) for batch-specific data.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Isotopic Enrichment	Available Quantities
Cayman Chemical	Safinamide-d4	2748522-33-8	C <sub>17</sub> H <sub>15</sub> D <sub>4</sub> F N <sub>2</sub> O <sub>2</sub>	≥98% (Safinamide)[1]	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> ); ≤1% d <sub>0</sub> [1]	Inquire
Sussex Research Laboratories Inc.	Safinamide-d4	1147299-69-1	C <sub>17</sub> H <sub>15</sub> D <sub>4</sub> F N <sub>2</sub> O <sub>2</sub>	>95% (HPLC)[2]	>95%[2]	2 mg, 5 mg, 10 mg[2]
Toronto Research Chemicals (TRC)	Safinamide-d4	Not specified in search results	Not specified in search results	Not specified in search results	Not specified in search results	Custom pack sizes available[3]
Simson Pharma Limited	Safinamide D4	Not specified in search results	Not specified in search results	High quality, accompanied by CoA	Not specified in search results	Inquire
Daicel Pharma Standards	Safinamide-D4	2748522-33-8	C <sub>17</sub> H <sub>15</sub> D <sub>4</sub> F N <sub>2</sub> O <sub>2</sub>	Accompanied by CoA	Not specified in search results	Inquire

## Experimental Protocol: Quantification of Safinamide in Biological Matrices using Safinamide-d4 as an Internal Standard

**Safinamide-d4** is primarily utilized as an internal standard (IS) for the accurate quantification of Safinamide in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following protocol is a representative method for this application.

## 2.1. Materials and Reagents

- Safinamide analytical standard
- **Safinamide-d4** (Internal Standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Biological matrix (e.g., plasma, serum)

## 2.2. Instrumentation

- Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

## 2.3. Sample Preparation (Protein Precipitation)

- Thaw biological samples (e.g., plasma) on ice.
- To a 100  $\mu$ L aliquot of the plasma sample, add 200  $\mu$ L of ice-cold acetonitrile containing the internal standard, **Safinamide-d4**, at a known concentration.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge the samples at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Inject an aliquot onto the UPLC-MS/MS system.

## 2.4. UPLC-MS/MS Conditions

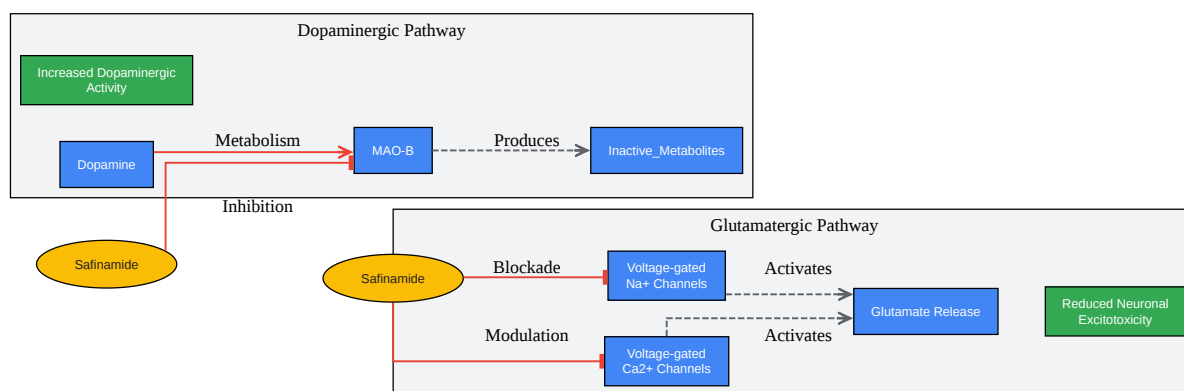
- UPLC Column: A suitable C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7  $\mu$ m).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5  $\mu$ L.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MS/MS Detection: Multiple Reaction Monitoring (MRM).
  - Safinamide transition: m/z 303.2  $\rightarrow$  135.1
  - **Safinamide-d4** transition: m/z 307.2  $\rightarrow$  139.1

## 2.5. Data Analysis

The concentration of Safinamide in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve constructed using known concentrations of Safinamide.

# Mechanism of Action of Safinamide

Safinamide, the non-deuterated parent compound, exhibits a dual mechanism of action that contributes to its therapeutic effects in Parkinson's disease. It acts on both the dopaminergic and glutamatergic systems. This dual action is crucial for its efficacy in managing motor symptoms and potentially providing neuroprotective effects.



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